

tBuBrettPhos Pd G3 definition and role in catalysis

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Compound Focus: tBuBrettPhos Pd G3

CAS No.: 1536473-72-9
Cat. No.: S820276

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Core Definition and Key Characteristics

tBuBrettPhos Pd G3 is a palladacycle precatalyst incorporating the bulky, electron-rich biaryl ligand **tBuBrettPhos** [1] [2]. As a third-generation (G3) Buchwald precatalyst, it is explicitly designed to be **air-, moisture-, and thermally-stable**, and exhibits good solubility in common organic solvents [3] [4] [5]. Its key characteristics and identity are summarized below.

Property	Description
Chemical Name	[(2-Di- <i>tert</i> -butylphosphino-3,6-dimethoxy-2',4',6'-triisopropyl-1,1'-biphenyl)-2-(2'-amino-1,1'-biphenyl)] Palladium(II) Methanesulfonate [4] [1]
CAS Registry Number	1536473-72-9 [1] [2]
Molecular Formula	C({44})H({62})NO({5})PPdS [1]
Molecular Weight	854.43 g/mol [1]
Physical Form	Brown-green solid [2]

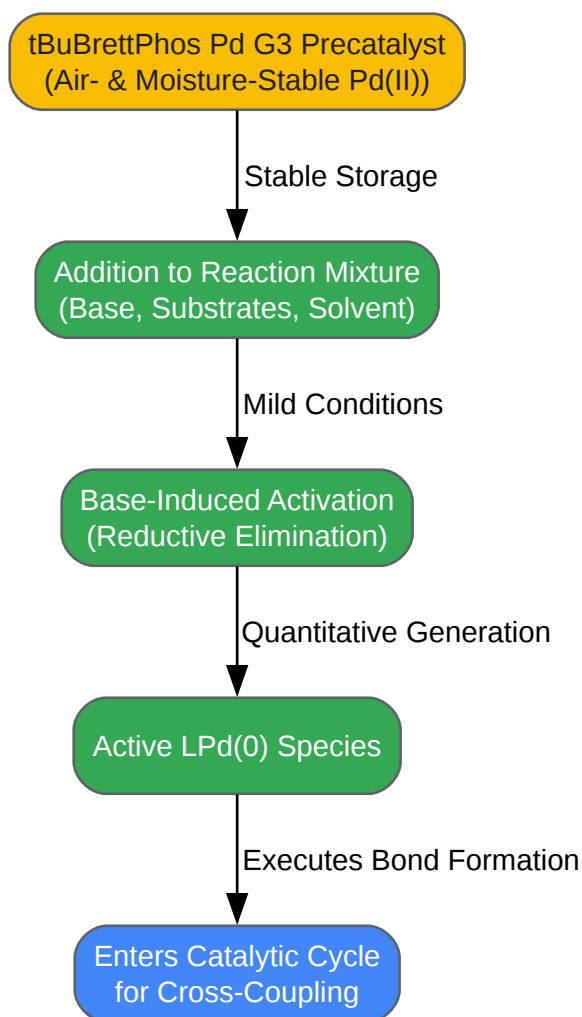
Property	Description
Melting Point	119-131 °C [4] [2]
Palladium Content	~12.5% [1]

Catalytic Mechanism and Role

The "precatalyst" designation means the compound itself is not the active catalyst but a stable precursor that transforms into the active catalytic species under reaction conditions.

- **Stable Storage and Handling:** The palladacycle structure provides stability, allowing the compound to be stored and handled in air without special precautions [3] [5].
- **Rapid Activation in Reaction Mixture:** Upon addition to a reaction mixture containing a base, the precatalyst undergoes a rapid and quantitative activation sequence. This involves base-induced reductive elimination to generate the active **LPd(0)** species (where L is the tBuBrettPhos ligand), a methanesulfonate salt, and a carbazole derivative [3] [6].
- **Execution of Catalysis:** The highly active **LPd(0)** species then enters the standard catalytic cycle for cross-coupling reactions [3].

This controlled, on-demand activation is a key advantage, avoiding the need to handle sensitive Pd(0) complexes directly and ensuring the precise L:Pd ratio is maintained for optimal performance [3] [5].



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Figure 1: The activation pathway of **tBuBrettPhos Pd G3** from a stable precatalyst to the active LPd(0) species.

Key Applications in Synthesis

tBuBrettPhos Pd G3 is a versatile catalyst that facilitates the formation of various carbon-heteroatom and carbon-carbon bonds [3] [5]. The table below summarizes its key applications with specific examples and optimized protocols.

Reaction Type	Bond Formed	Example Application	Typical Reaction Conditions
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| **C–O Cross-Coupling** | C–O | Coupling of (hetero)aryl bromides with fluorinated alcohols (e.g., 2,2,2-trifluoroethanol) to generate fluorinated alkyl aryl ethers [6]. | **Precatalyst:** 1 mol% **tBuBrettPhos Pd G3** **Base:** Cs(2)CO(3) **Solvent:** Toluene **Temperature:** 100 °C **Time:** 0.5 - 2 h [6] | | **Buchwald-Hartwig Amination** | C–N | N-arylation of primary amides, amino acid esters (with minimal racemization), and hindered α,α,α -trisubstituted primary amines [3] [5] [2]. | Varies by substrate. For amino acid esters: mild conditions with aryl triflates [5] [2]. | | **Thioetherification** | C–S | Coupling of aryl halides with thioacetates to form thioarenes, including thiomethylation [7]. | Mild conditions; **tBuBrettPhos Pd G3** identified as a unique effective catalyst for this transformation [7]. | | **Carbonylative Coupling** | C–C=O | Aminocarbonylation of (hetero)aryl bromides with amines to produce amides [3]. | Can be performed at low temperatures [3]. | | **Hydroxylation** | C–OH | Conversion of aryl and heteroaryl halides to phenols using benzaldoxime as a hydroxide surrogate [5] [2]. | --- | | **Suzuki-Miyaura Coupling** | C–C | Coupling of unstable boronic acids with electron-rich, sterically hindered (hetero)aryl chlorides [3]. | Mild conditions (rt to 40 °C), short reaction times (30 min) [3]. |

Rationale for Use and Best Practices

- **Key Advantages:** The primary benefits include **lower catalyst loadings** (often 0.5-1 mol%), **shorter reaction times**, and the ability to facilitate reactions that are challenging with traditional Pd sources [3] [4]. Its stability simplifies experimental workflow.
- **Ligand Role:** The tBuBrettPhos ligand is sterically demanding and electron-rich, which promotes challenging reductive elimination steps—particularly beneficial in C–O, C–N, and C–S couplings with less nucleophilic partners [6] [1] [7].
- **Handling and Storage:** Although air-stable for short-term handling, it is recommended for long-term storage **under an inert atmosphere (nitrogen or argon) at 2-8°C** [2].
- **Comparison to G4:** The Fourth-Generation (G4) Buchwald precatalysts feature a methylated biphenyl amine to generate less intrusive N-methylcarbazole byproduct [3]. **tBuBrettPhos Pd G3** remains highly effective, and the choice between generations may depend on sensitivity to this specific byproduct.

tBuBrettPhos Pd G3 is a powerful tool for constructing complex molecular architectures. Its stability, ease of use, and broad applicability make it particularly valuable for researchers in medicinal and process chemistry.

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